

Physicochemical properties of Nebracetam

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Compound of Interest

Compound Name:	1-(4-Aminomethyl-benzyl)- pyrrolidin-2-one
CAS No.:	953752-30-2
Cat. No.:	B1340487

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Technical Whitepaper: Physicochemical Characterization and Bio-Analytical Profiling of Nebracetam

Executive Summary

Nebracetam (WEB 1881) is a pyrrolidinone derivative within the racetam class, distinct from its congeners (e.g., piracetam, aniracetam) due to its specific M1-muscarinic agonist activity. Unlike classical racetams that primarily modulate AMPA receptors or membrane fluidity, Nebracetam acts directly on the cholinergic system, facilitating intracellular calcium influx. This guide provides a comprehensive physicochemical profile, detailing its structural properties, solubility behavior, and a self-validating HPLC protocol for bio-analytical quantification.

Chemical Identity & Structural Analysis

Nebracetam possesses a unique benzyl substitution at the N-1 position and an aminomethyl group at the C-4 position of the pyrrolidone ring. This structural configuration confers higher lipophilicity compared to piracetam, enhancing Blood-Brain Barrier (BBB) permeability.

Parameter	Technical Specification
IUPAC Name	(RS)-4-(Aminomethyl)-1-benzylpyrrolidin-2-one
Common Code	WEB 1881 (Free Base), WEB 1881 FU (Fumarate Salt)
CAS Number	97205-34-0 (Free Base)
Molecular Formula	C ₁₂ H ₁₆ N ₂ O
Molecular Weight	204.27 g/mol (Free Base); 524.6 g/mol (Fumarate)
Stereochemistry	Racemic mixture (RS) containing a chiral center at C-4
Key Functional Groups	Lactam (cyclic amide), Primary Amine (aminomethyl), Benzyl ring

Core Physicochemical Properties

Understanding the ionization and solubility profile is critical for formulation and in vitro assay development.

Ionization (pKa) & Lipophilicity (LogP)

Unlike neutral racetams (e.g., oxiracetam), Nebracetam contains a basic primary amine.

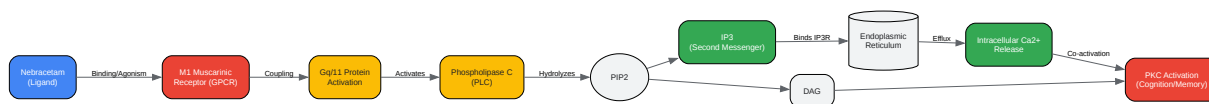
- pKa (Calculated): ~9.97 (Aminomethyl group).
 - Implication: At physiological pH (7.4), the amine is predominantly protonated (), increasing aqueous solubility but potentially limiting passive diffusion unless paired with an endogenous transporter or relying on the equilibrium fraction of the uncharged species.
- LogP (Computed): ~-0.23 – 0.48.
 - Implication: The compound exhibits a balanced hydrophilic-lipophilic profile. The benzyl group provides sufficient lipophilicity for membrane interaction, while the ionized amine ensures solubility in aqueous physiological fluids.

Solubility Profile

- Free Base: Poorly soluble in water; soluble in organic solvents (DMSO, Ethanol, Methanol).
- Fumarate Salt (WEB 1881 FU): Significantly improved aqueous solubility.
 - Protocol Note: For in vitro cellular assays (e.g., Jurkat cells), dissolve the fumarate salt in a small volume of DMSO (stock 100 mM) and dilute into aqueous buffer (PBS) to <0.1% DMSO final concentration.

Mechanism of Action: Cholinergic Signaling Pathway

Nebracetam functions as an M1-muscarinic agonist.[1][2] The following diagram illustrates the signal transduction pathway leading to the cognitive-enhancing effects (calcium mobilization).



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Figure 1: Signal transduction pathway of Nebracetam acting via M1 muscarinic receptors to elevate intracellular calcium and activate PKC.

Analytical Methodology: HPLC Quantification

This protocol is designed for the quantification of Nebracetam in biological fluids or pharmaceutical formulations. It utilizes the UV absorbance of the benzyl and amide moieties.

Chromatographic Conditions (Self-Validating Protocol)

- System: HPLC with UV-Vis or Diode Array Detector (DAD).

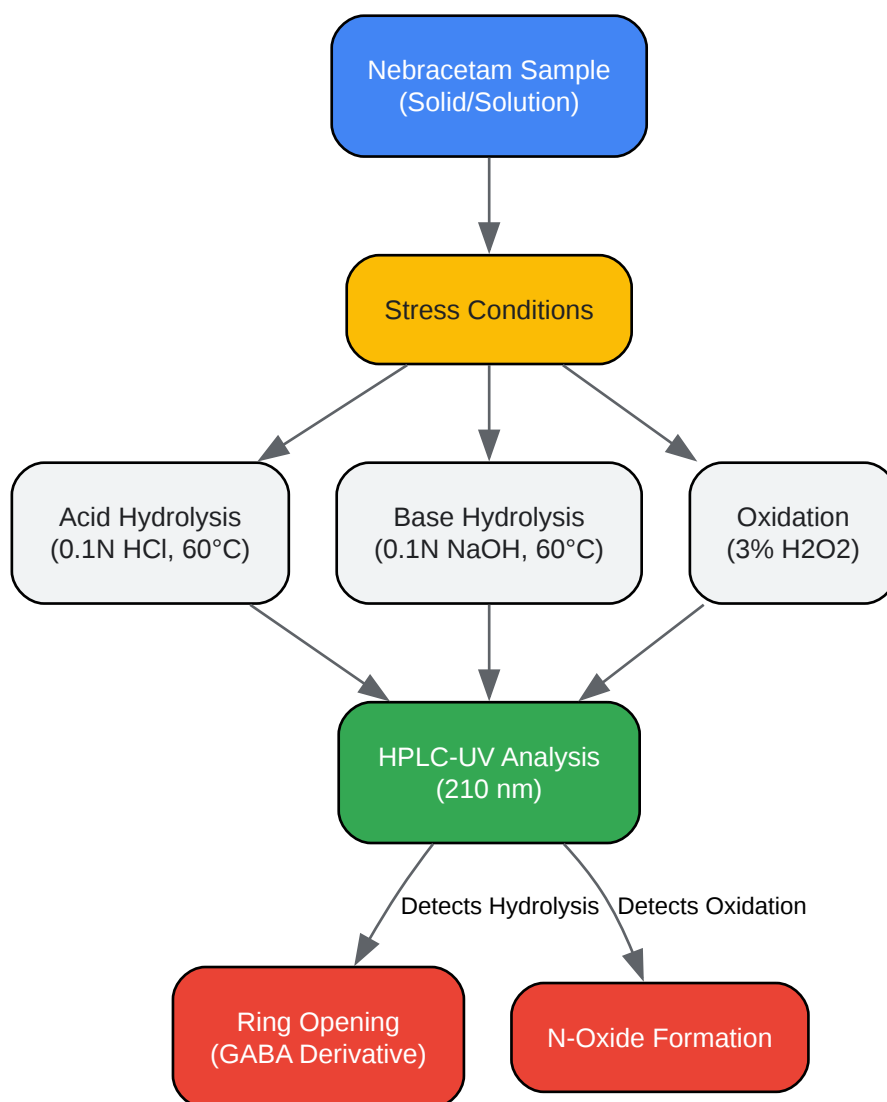
- Column: C18 Reverse Phase (e.g., LiChrospher 100 RP-18, 5 μ m, 250 x 4.6 mm).
- Mobile Phase:
 - Solvent A: 10 mM Potassium Phosphate Buffer (pH 3.0). Note: Low pH suppresses silanol activity and keeps the amine protonated for consistent retention.
 - Solvent B: Acetonitrile (HPLC Grade).
 - Ratio: Isocratic 70:30 (Buffer:ACN) or Gradient (10% B to 60% B over 15 min).
- Flow Rate: 1.0 mL/min.
- Detection: 210 nm (Amide/Benzyl absorption).
- Temperature: 25°C (Ambient).
- Injection Volume: 20 μ L.

Sample Preparation (Plasma/Serum)

- Aliquot: Transfer 100 μ L of plasma to a centrifuge tube.
- Precipitation: Add 200 μ L of ice-cold Acetonitrile (containing Internal Standard, e.g., Piracetam or Phenacetin).
- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: Spin at 10,000 x g for 10 minutes at 4°C.
- Supernatant: Collect supernatant and dilute 1:1 with Mobile Phase A (Buffer) to match initial mobile phase strength.
- Injection: Inject into HPLC.

Stability Profiling Workflow

Nebracetam contains a lactam ring susceptible to hydrolysis and a primary amine susceptible to oxidation.



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Figure 2: Forced degradation workflow to establish stability-indicating analytical methods.

References

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